

# A Comparative Guide to Proficiency Testing Schemes for Buprofezin Analysis in Food

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## Compound of Interest

Compound Name: Buprofezin (Standard)

Cat. No.: B10780566

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For researchers, scientists, and professionals in drug development, ensuring the accuracy and reliability of analytical measurements is paramount. Proficiency testing (PT) schemes offer a robust mechanism for laboratories to assess their performance against their peers and a known standard. This guide provides a comparative overview of prominent PT schemes available for the analysis of the insecticide Buprofezin in food matrices, complete with supporting data and experimental protocols.

## Leading Proficiency Testing Providers

Several organizations are recognized for their comprehensive proficiency testing programs for pesticide residues in food, including Buprofezin. Key providers include the European Union Reference Laboratories (EURLs), FAPAS (a subsidiary of Fera Science Ltd.), Bipea, and AOAC International. These organizations regularly conduct PT schemes covering a wide range of pesticides in diverse food matrices.<sup>[1][2][3][4][5]</sup> Participation in these schemes is often a mandatory requirement for laboratories seeking or maintaining accreditation to ISO/IEC 17025.<sup>[5]</sup>

## Comparison of Recent Proficiency Testing Schemes

The following table summarizes the key parameters of recent proficiency tests that have included Buprofezin as a target analyte. The data is primarily drawn from the comprehensive reports of the European Union Proficiency Tests for Fruits and Vegetables (EUPT-FV).

Proficiency Test	Provider	Food Matrix	Assigned Value (mg/kg)	No. of Participants	Key Findings & Remarks
EUPT-FV-24 (2022)	EURL-FV	Tomato	0.074	>150	Buprofezin was part of the mandatory target list. The assigned value was determined using a robust statistical mean of participant results. A certificate of participation for one laboratory showed an "Acceptable" z-score of 1.1 for a reported result of 0.094 mg/kg. <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
EUPT-FV-21 (2019)	EURL-FV	Red Cabbage	Not explicitly stated in available snippets	190	Buprofezin was included in the target pesticide list for this proficiency test. <a href="#">[9]</a> The final report

provides a detailed evaluation of laboratory performance.

EUPT-FV-20  
(2018)

EURL-FV

Green Bean

Not explicitly  
stated in  
available  
snippets

>150

This PT included Buprofezin in its scope, with the test material containing both incurred and spiked pesticides.  
[\[10\]](#)[\[11\]](#)

EUPT-FV-18  
(2016)

EURL-FV

Spinach

Not explicitly  
stated in  
available  
snippets

191

Buprofezin was a target analyte in this proficiency test. The test item was spinach homogenate with incurred pesticide residues.[\[12\]](#)  
[\[13\]](#)

FAPAS,  
Bipea, AOAC

FAPAS,  
Bipea, AOAC

Various  
(Fruits,  
Vegetables,  
Cereals, etc.)

Varies with  
each test

Varies

These organizations offer a broad range of PT schemes for pesticide residues in food.[\[1\]](#)[\[3\]](#)[\[4\]](#)

[14][15] While specific reports for Buprofezin were not detailed in the search, their programs are extensive and cover hundreds of pesticides. AOAC's program, for instance, includes a fruit and vegetable matrix with over 50 possible pesticide residues.[14]

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## Experimental Protocols

The analysis of Buprofezin in food matrices for the purpose of proficiency testing generally follows established and validated methods for pesticide residue analysis. A typical workflow involves sample preparation, extraction, clean-up, and instrumental analysis.

## Sample Preparation and Extraction

A widely used and effective method for the extraction of pesticide residues, including Buprofezin, from fruits and vegetables is the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method.[16]

- **Homogenization:** A representative portion of the food sample (e.g., 10-15 g) is homogenized to ensure a uniform distribution of the analyte.
- **Extraction:** The homogenized sample is then extracted with an organic solvent, typically acetonitrile. For buffering, salts such as magnesium sulfate, sodium chloride, and sodium citrate are added. This helps to partition the pesticides into the organic layer and remove excess water.
- **Centrifugation:** The mixture is shaken vigorously and then centrifuged to separate the organic and aqueous layers.

## Clean-up (Dispersive Solid-Phase Extraction - d-SPE)

An aliquot of the acetonitrile extract is subjected to a clean-up step to remove interfering matrix components like pigments, sugars, and lipids. This is commonly achieved using dispersive solid-phase extraction (d-SPE).

- **Sorbent Addition:** The extract is mixed with a combination of sorbents. A common combination for many fruits and vegetables is primary secondary amine (PSA) to remove organic acids and some sugars, and C18 to remove non-polar interferences. Graphitized carbon black (GCB) may be used for samples with high pigment content, but care must be taken as it can also retain some planar pesticides.
- **Centrifugation:** The mixture is vortexed and centrifuged, and the final cleaned-up extract is collected for analysis.

## Instrumental Analysis

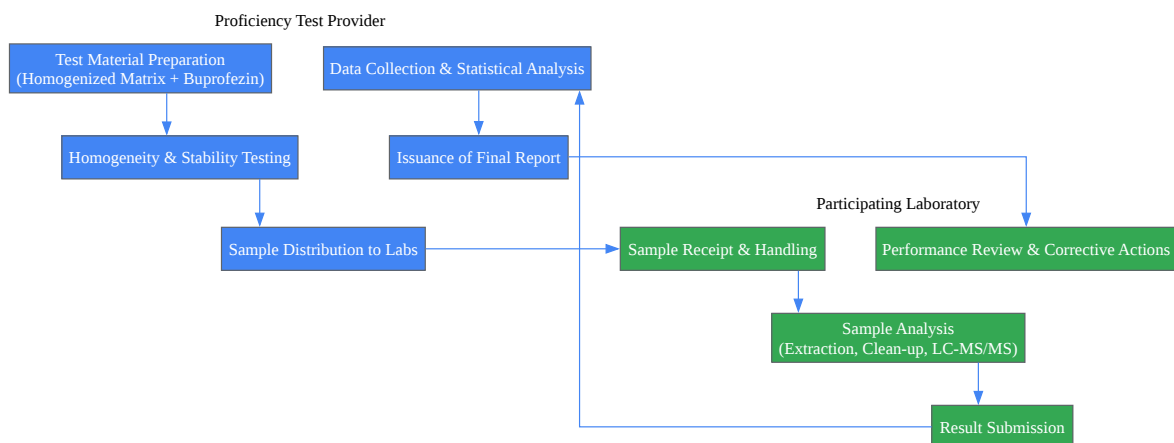
The final determination of Buprofezin concentration is typically performed using chromatographic techniques coupled with mass spectrometry.

- **Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS):** This is the most common and preferred technique for the analysis of moderately polar pesticides like Buprofezin. It offers high sensitivity and selectivity.
- **Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS):** While less common for Buprofezin, GC-MS/MS can also be used, particularly for multi-residue methods that include

a wide range of pesticides.

## Proficiency Testing Scheme Workflow

The following diagram illustrates the typical workflow of a proficiency testing scheme for Buprofezin analysis in food.



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